

A Comparative Analysis of the Therapeutic Ratio of Fenclorac, Aspirin, and Indomethacin

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Compound of Interest

Compound Name: **Fenclorac**

Cat. No.: **B1672496**

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For researchers and professionals in drug development, understanding the therapeutic ratio of non-steroidal anti-inflammatory drugs (NSAIDs) is paramount for assessing their potential clinical utility and safety profile. This guide provides a detailed comparison of **fenclorac**, a potent NSAID, with the widely used agents aspirin and indomethacin, focusing on their therapeutic ratios derived from preclinical experimental data.

Quantitative Comparison of Efficacy and Toxicity

The therapeutic ratio, an indicator of a drug's safety margin, is often assessed by comparing the dose required for a therapeutic effect to the dose that elicits toxicity. The following table summarizes key preclinical data for **fenclorac**, aspirin, and indomethacin, providing a basis for comparing their therapeutic windows.

Parameter	Fenclorac	Aspirin	Indomethacin
Anti-inflammatory Potency (ED ₅₀)	7.9 mg/kg	~102.7 mg/kg	~2.7 mg/kg
Antipyretic Potency	77x Aspirin, >2x Indomethacin	Baseline	---
Acute Oral Lethality (LD ₅₀) in Rats	285 mg/kg	---	---
Acute Gastric Lesion (UD ₅₀) in Rats	7 mg/kg	---	---
Calculated Therapeutic Index (LD ₅₀ /ED ₅₀)	~36.1	---	---
Calculated Gastric Irritancy Index (UD ₅₀ /ED ₅₀)	~0.89	---	---

ED₅₀ (Median Effective Dose) in the carrageenan paw edema assay in rats. Aspirin's ED₅₀ is calculated based on **fenclorac** being 13 times more potent.^[1] Indomethacin's ED₅₀ is calculated based on **fenclorac** being 0.3 times as potent.^[1] UD₅₀ (Median Ulcerogenic Dose) Data for Aspirin and Indomethacin LD₅₀ and UD₅₀ were not available in the same comparative study.

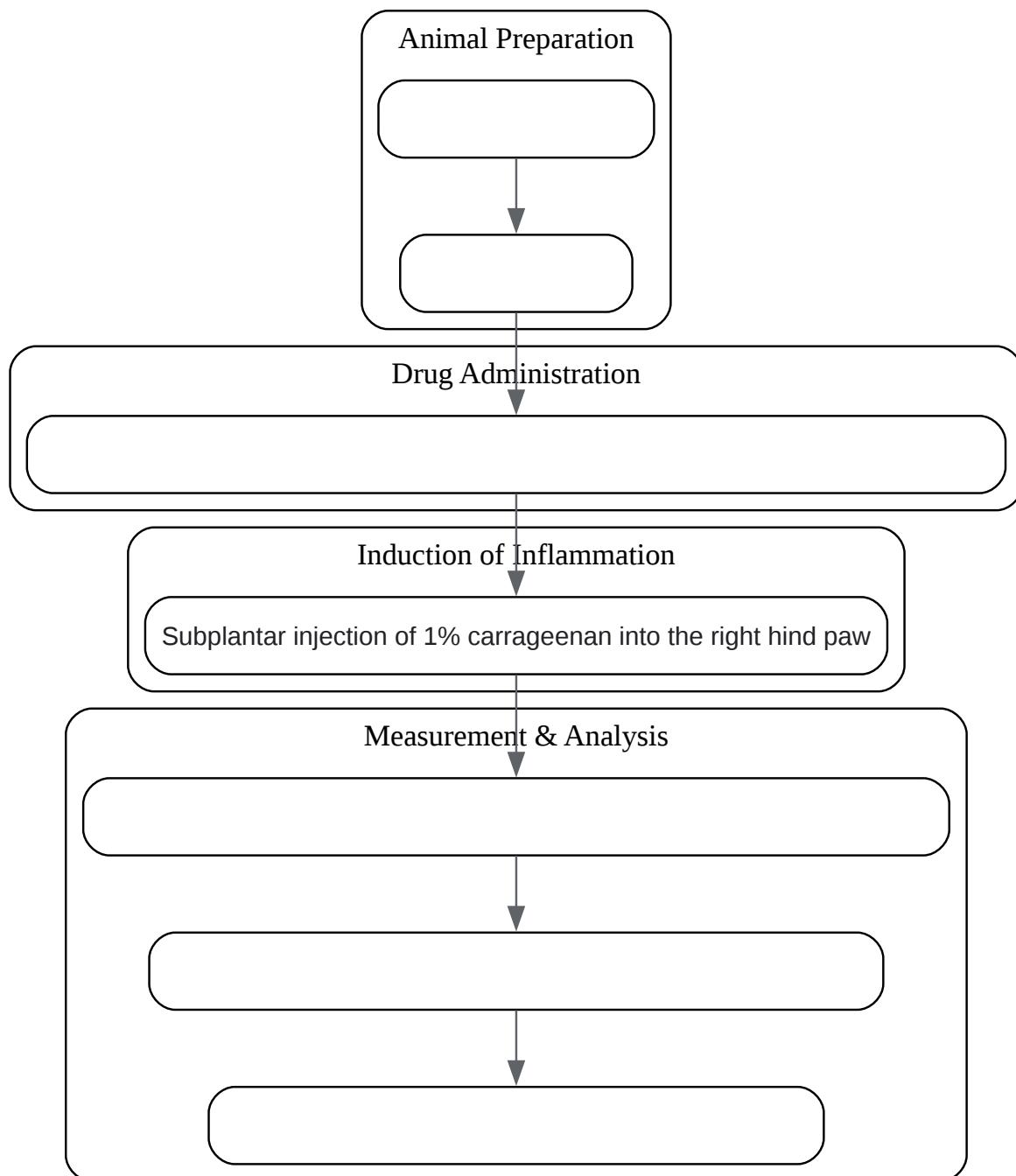
Experimental Protocols

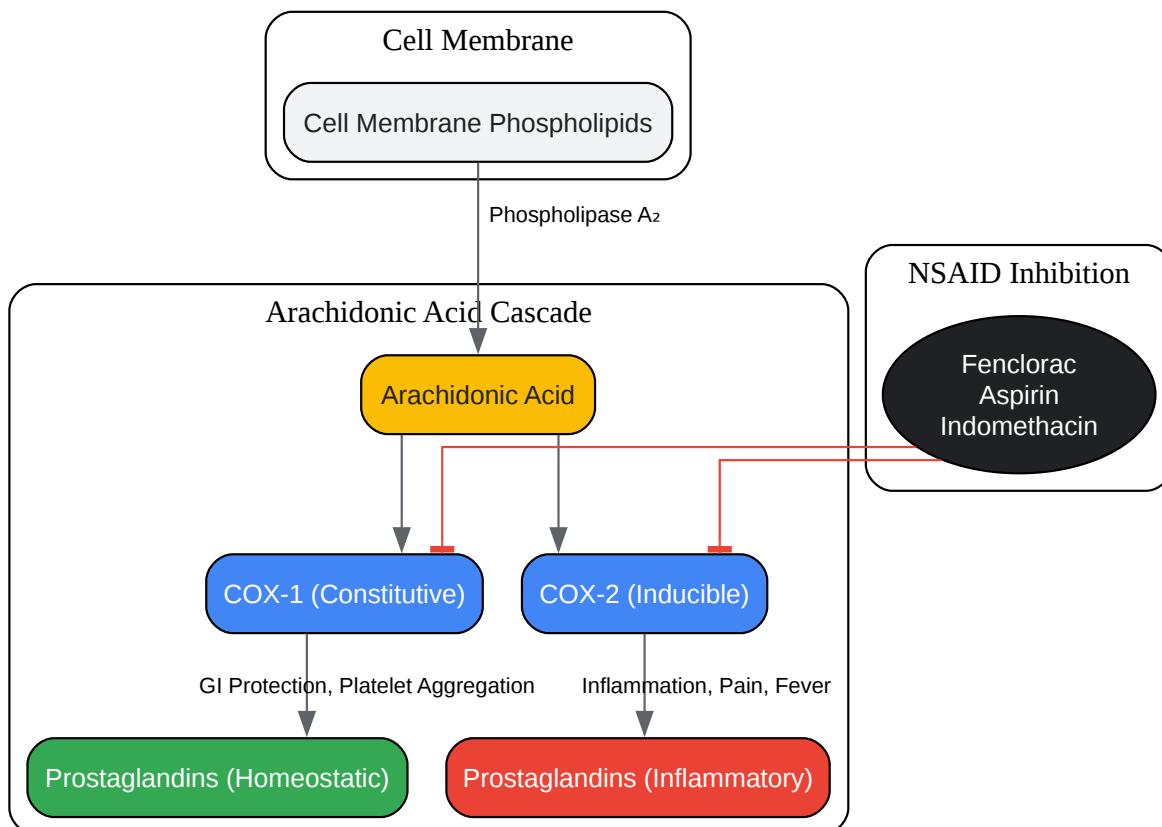
The data presented above are derived from established preclinical models designed to assess the anti-inflammatory, antipyretic, and toxicological properties of NSAIDs.

Carrageenan-Induced Paw Edema Assay

This widely used *in vivo* model assesses the acute anti-inflammatory activity of a compound.

Experimental Workflow:



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References

- 1. The antiphlogistic, antinociceptive and antipyretic properties of fenclorac - PubMed [pubmed.ncbi.nlm.nih.gov]
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